

Quantitative Performance of Redox-Responsive Systems

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Compound Focus: Ferrocene, ethenyl-

CAS No.: 1271-51-8

Cat. No.: S1504194

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The table below summarizes key quantitative data for ethenyl ferrocene-based materials:

Material/System Type	Key Performance Metric	Result	Context & Conditions
Ferrocene Mechanophore Cross-linker [1]	Enhancement in material tearing energy	>4-fold increase	In rubbery polymer networks
Poly(FcMA) Grafted Paper [2]	Change in water contact angle	~30° change	Switchable via chemical oxidation/reduction
PFcMA Grafted Paper [2]	Cycling stability (reversibility)	>6 cycles	Chemical redox cycling with FeCl ₃ /Na ₂ S ₂ O ₅
Redox-Responsive Surfactant [3]	Minimum surface tension (oxidized state)	26.4 mN·m ⁻¹	-
Redox-Responsive Surfactant [3]	Zeta potential (oxidized state)	28.7 mV	-
Aminoferrocene-based Prodrugs [4]	Cytotoxicity (IC ₅₀ on MG-63 cells)	~50 μM	Correlates with low redox potential

Experimental Protocols

Protocol 1: Radical Polymerization of Ethenyl Ferrocene for Linear Polymers

Objective: Synthesize a redox-responsive linear polymer incorporating ethenyl ferrocene units [5].

Materials:

- Ethenyl ferrocene (CAS 1271-51-8)
- Standard radical initiator (e.g., AIBN)
- Suitable solvent (e.g., toluene, anisole)
- Methacrylate monomer with ferrocenecarboxylate side chain (e.g., 2-(methacryloyloxy)ethyl ferrocenecarboxylate, FcMA) (optional comonomer) [2]

Procedure:

- Dissolve ethenyl ferrocene (and optional comonomer) in a degassed solvent within a Schlenk flask to achieve a monomer concentration of 1-2 M [2].
- Add AIBN initiator (typically 1-2 mol% relative to total monomers) [2].
- Purge the reaction mixture with an inert gas (e.g., N₂ or Ar) for 20-30 minutes to remove oxygen [2].
- Heat the reaction to 60-70 °C with stirring for 12-24 hours [2].
- Allow the mixture to cool to room temperature.
- Precipitate the polymer by slowly adding the reaction mixture into a large excess of a non-solvent (e.g., hexane or methanol) with vigorous stirring.
- Isolate the polymer by filtration or centrifugation.
- Purify the solid polymer by re-dissolving in a minimal amount of solvent and re-precipitating. Repeat this process twice.
- Dry the pure polymer under vacuum until constant weight is achieved.

Characterization:

- **GPC/SEC:** Determine molecular weight (M_n, M_w) and dispersity (Đ).
- **NMR Spectroscopy:** Confirm successful incorporation of ethenyl ferrocene units and quantify composition [2].
- **Cyclic Voltammetry:** Characterize the redox activity of the polymer by identifying the Fc/Fc⁺ couple. A typical experiment uses a three-electrode setup with 0.1 M TBAPF₆ in acetonitrile as the electrolyte, a scan rate of 100 mV/s, and potentials referenced to the Fc/Fc⁺ couple [4].

Protocol 2: Surface Grafting via SI-ATRP for Smart Interfaces

Objective: Create a redox-switchable smart surface by grafting poly(FcMA) from a substrate [2].

Materials:

- Substrate (e.g., filter paper, silicon wafer, silica nanoparticles)
- ATRP initiator (e.g., 3-(2-bromoisobutyrate)propyl trichlorosilane)
- FcMA monomer
- Catalyst: Cu(I)Cl or Cu(I)Br complexed with ligand (e.g., PMDETA)
- Degassed anisole as solvent [2]

Procedure:

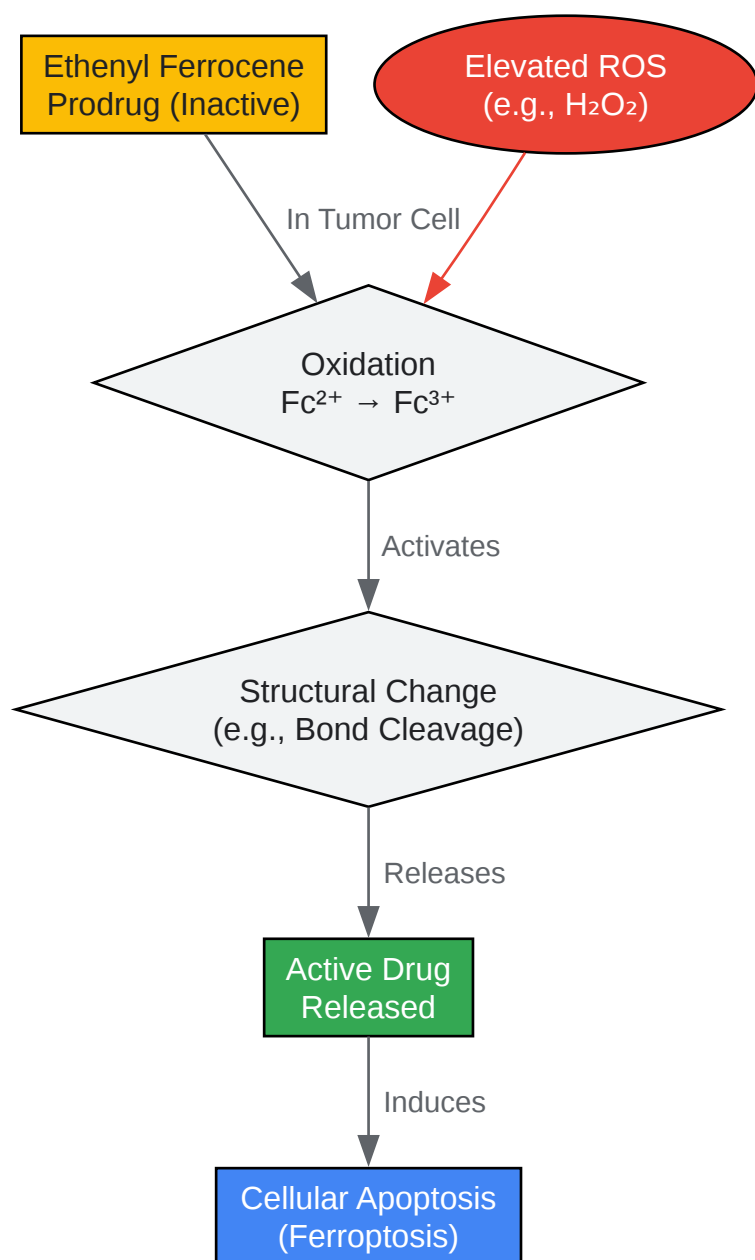
- **Surface Initiation:** Immerse the substrate in a solution of the silane-based ATRP initiator to form a monolayer of initiator sites on the surface [2].
- **Polymerization Mixture:** In a Schlenk flask, dissolve FcMA monomer in degassed anisole. Add the catalyst complex (Cu(I)Cl/PMDETA) [2].
- **Grafting:** Place the initiator-functionalized substrate into the polymerization mixture. Seal and purge the system with an inert gas.
- **Polymerization:** React at room temperature for a predetermined time (e.g., 2-4 hours) to control brush length [2].
- **Termination:** Remove the substrate and rinse thoroughly with solvent (e.g., toluene, ethanol) to remove physisorbed catalyst and monomer [2].

Characterization:

- **XPS:** Confirm the presence of iron and nitrogen on the grafted surface [2].
- **Contact Angle Goniometry:** Measure water contact angles in the reduced (hydrophobic) and oxidized (hydrophilic) states to demonstrate redox-switchable wettability [2].
- **SEM:** Image the surface morphology before and after polymer grafting [2].
- **Kelvin Probe Force Microscopy (KPFM):** Map surface potential changes upon redox switching [2].

Redox-Triggered Drug Release Mechanism

The following diagram illustrates the mechanism of redox-triggered drug release from an ethenyl ferrocene-containing system, particularly relevant for ROS-activated prodrugs:



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This mechanism is foundational for designing drug delivery systems that target cancer cells, which often have elevated levels of Reactive Oxygen Species (ROS). The oxidation of the ferrocene moiety triggers a structural change in the carrier, leading to drug release [4].

Application Notes for Researchers

- **Leverage Computational Screening:** Machine learning (ML) models, such as artificial neural networks (ANNs) trained on revised autocorrelation (RAC) descriptors, can efficiently predict mechanochemical activity (e.g., F_{max}) of ferrocene derivatives, accelerating the discovery of high-performance materials [1].
- **Fine-Tune Cytotoxicity:** The redox potential of the ferrocene derivative is a critical design parameter. Aminoferrocene derivatives, with their low redox potential, demonstrate higher cytotoxicity (IC_{50} ~50 μ M) and are suitable for ROS-activated prodrugs targeting cancer cells [4].
- **Design for Reversibility:** For applications requiring multiple cycles (e.g., smart membranes, sensors), ensure the material's redox switching is highly reversible. Poly(FcMA)-grafted surfaces have demonstrated stability over more than six redox cycles [2].
- **Consider Material Integration:** The method of integrating the ferrocene motif (e.g., as a pendant group, within the backbone, or as a cross-linker) dictates the material's primary response. Cross-linked systems are excellent for toughening elastomers, while linear polymers are suited for solution-based applications like drug delivery [1] [5].

Safety and Handling

Ethenyl ferrocene is classified as a **flammable solid (H228)** [6]. Handle all procedures in a well-ventilated fume hood, using appropriate personal protective equipment (PPE). When working with ATRP catalysts, remember that copper complexes can be toxic and should be handled with care. All waste should be disposed of according to institutional regulations for organometallic compounds.

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